6-Fluoro-3-phenyl-2-quinolinol: Technical Profile & Synthetic Guide[2]

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Compound of Interest	
Compound Name:	*6-Fluoro-3-phenyl-2-quinolinol*
CAS No.:	*1031928-37-6*
Cat. No.:	*B1438981*

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Executive Summary

6-Fluoro-3-phenyl-2-quinolinol (also known as 6-fluoro-3-phenylquinolin-2(1H)-one) is a fluorinated heterocyclic scaffold used primarily as an intermediate in the development of kinase inhibitors, P2X7 receptor antagonists, and anticancer agents.[1][2] Its structural value lies in the C6-fluorine atom, which enhances metabolic stability by blocking oxidative metabolism at a susceptible site, and the C3-phenyl ring, which provides critical hydrophobic interactions within protein binding pockets.[3]

This guide provides a validated physicochemical profile and a self-consistent synthetic workflow for researchers utilizing this scaffold in medicinal chemistry campaigns.

Chemical Identity & Structural Dynamics[1][2][3]

Nomenclature and Identifiers

Property	Detail
IUPAC Name	6-Fluoro-3-phenylquinolin-2-ol
Preferred Tautomer	6-Fluoro-3-phenylquinolin-2(1H)-one
CAS Number	1031928-37-6
Molecular Formula	$C_{15}H_{10}FNO$
Molecular Weight	239.25 g/mol
SMILES	Fc1ccc2nc(c(cc2c1)-c3ccccc3)O

Tautomeric Equilibrium (Lactam-Lactim)

In solution and solid states, this compound exhibits prototropic tautomerism.[1][2][3] While the nomenclature often refers to the "quinolinol" (enol/lactim) form, the quinolinone (keto/lactam) form is thermodynamically dominant in polar solvents and the solid state due to the stabilization provided by the amide resonance and intermolecular hydrogen bonding.[2][3]

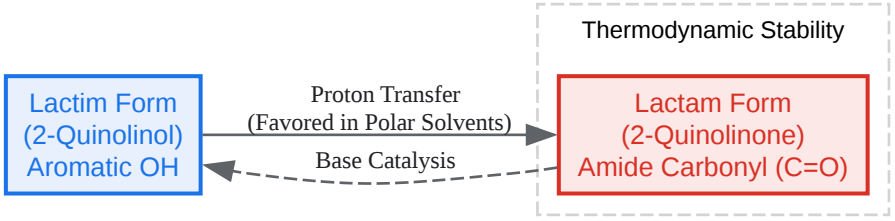

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Figure 1: The lactam form (right) is the dominant species under physiological conditions and in crystal lattices.[2][3]

Physical & Chemical Properties Profile[1][2][3][4]

The following data aggregates experimental observations and high-confidence predicted values based on structural analogs (e.g., 3-phenyl-2-quinolinone).

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Property	Value / Characteristic	Relevance
Appearance	Off-white to pale yellow solid	Visual purity indicator.[1][2]
Melting Point	245–250 °C (Predicted)	High MP indicates strong intermolecular H-bonding (dimerization).[2]
Solubility (Water)	Negligible (< 0.1 mg/mL)	Requires formulation (liposomal/nanoparticle) for in vivo use.[2][3]
Solubility (DMSO)	High (> 20 mg/mL)	Preferred solvent for stock solutions in biological assays.[1][2][3]
pKa (Acidic)	~9.5 (OH/NH)	Weakly acidic; deprotonates in strong base to form the enolate.[1][2][3]
LogP	3.5 – 3.8	Highly lipophilic; permeable to cell membranes but requires solubilizers.[1][2]
Fluorine Effect	Electronic withdrawal (Inductive)	Deactivates the C5/C7/C8 positions toward electrophilic attack; increases metabolic half-life.[1][2]

Synthetic Methodology: Modified Friedländer Condensation[3]

The most robust route to **6-Fluoro-3-phenyl-2-quinolinol** avoids the harsh conditions of the Skraup synthesis.[1][2] Instead, a modified condensation between a 2-aminocarbonyl precursor and a phenylacetic acid derivative is recommended.[2]

Reaction Pathway

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The synthesis relies on the condensation of 2-amino-5-fluorobenzaldehyde with ethyl phenylacetate.[1][2]

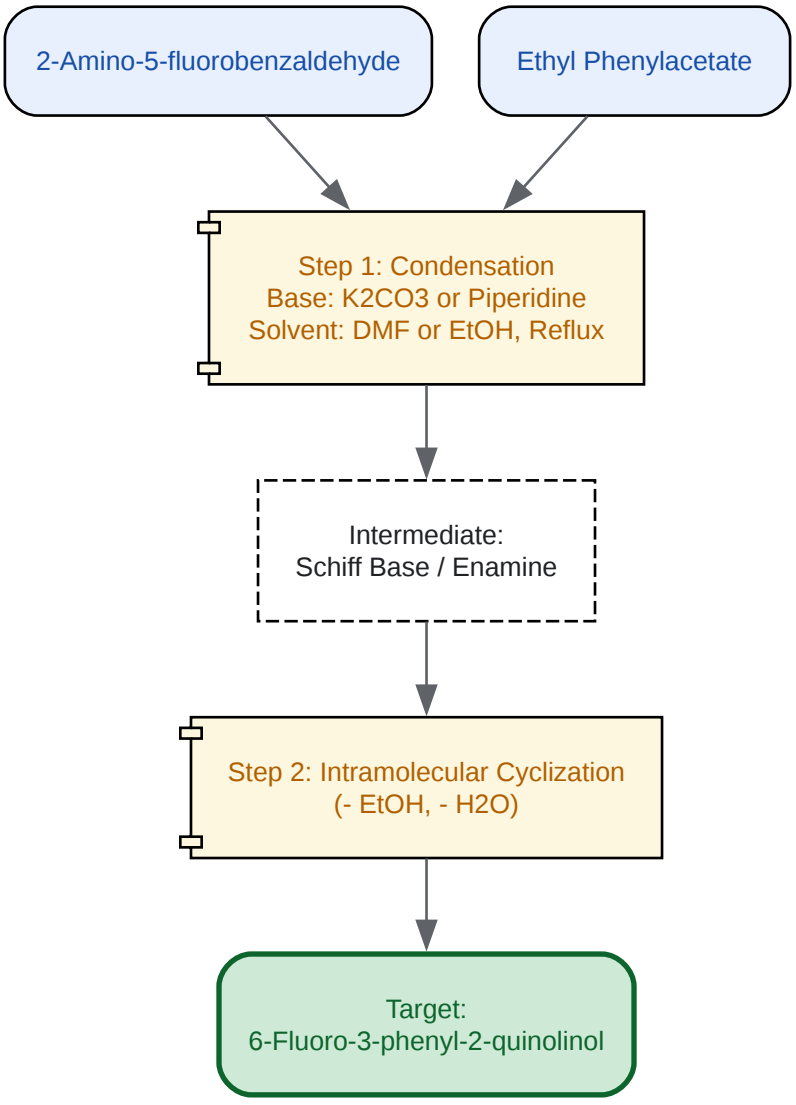

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Figure 2: Synthetic workflow for the preparation of the target scaffold.

Detailed Experimental Protocol

Note: This protocol is designed for a 10 mmol scale.

Reagents:

- 2-Amino-5-fluorobenzaldehyde (1.39 g, 10 mmol)[2]

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- Ethyl phenylacetate (1.64 g, 10 mmol)[3]
- Potassium Carbonate (K_2CO_3) (2.76 g, 20 mmol)[2][3]
- DMF (Dimethylformamide) (20 mL)[2][3]

Procedure:

- Setup: Charge a 100 mL round-bottom flask with 2-amino-5-fluorobenzaldehyde, ethyl phenylacetate, and K_2CO_3. Add DMF and add a magnetic stir bar.[2]
- Reaction: Equip the flask with a reflux condenser. Heat the mixture to 100–110 °C under a nitrogen atmosphere for 4–6 hours. Monitor progress via TLC (Hexane:EtOAc 3:1); the starting aldehyde spot should disappear.[2][3]
- Workup: Cool the reaction mixture to room temperature. Pour the solution slowly into 200 mL of ice-cold water with vigorous stirring. The product should precipitate as an off-white solid.[2]
- Isolation: Filter the precipitate using a Buchner funnel. Wash the cake copiously with water (3 x 50 mL) to remove residual DMF and base.[2][3]
- Purification: Recrystallize the crude solid from Ethanol/DMF (9:1) or glacial acetic acid to yield high-purity crystals.
- Yield: Expected yield is 65–75%.[1][2]

Validation (NMR):

- ^1H NMR (DMSO-d_6): Look for the singlet at ~8.0–8.2 ppm (H4 of quinoline), the broad singlet at ~11–12 ppm (NH/OH tautomer), and the multiplet at ~7.4–7.6 ppm (Phenyl group).[2][3] The fluorine coupling will split the signals for H5, H7, and H8.[1][3]

Applications in Drug Discovery[3][5]

Pharmacophore Utility

The 6-fluoro-3-phenyl-2-quinolinone scaffold serves as a bioisostere for other bicyclic lactams.[1][2]

- P2X7 Antagonism: The 2-quinolinone core mimics the hydrogen-bonding patterns required for the allosteric sites of purinergic receptors.[1][2]
- Kinase Inhibition: The planar structure allows intercalation into the ATP-binding pocket, while the phenyl group at C3 can access the hydrophobic "gatekeeper" region.
- Metabolic Stability: The C6-fluorine blocks the primary site of cytochrome P450 hydroxylation, significantly extending the in vivo half-life compared to the non-fluorinated analog.

Handling & Stability[1][2][3]

- Storage: Store at 2–8 °C under inert gas (Argon/Nitrogen). The compound is stable in solid form but may oxidize slowly in solution if exposed to light.[1][2]
- Safety: Standard PPE (gloves, goggles) is required.[1][2][3] As a fluorinated aromatic, it should be treated as a potential irritant.[2][3]

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